

# Application Notes and Protocols for Propachlor ESA Sodium Salt

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## Compound of Interest

Compound Name: *propachlor ESA*

Cat. No.: *B044558*

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## Introduction

**Propachlor ESA** sodium salt is the ethanesulfonic acid (ESA) metabolite of propachlor, a widely used chloroacetanilide herbicide. Due to the environmental prevalence of propachlor and its degradation products, accurate detection and quantification of its metabolites are crucial for monitoring environmental contamination and ensuring food safety. **Propachlor ESA** sodium salt is primarily utilized as a certified reference material or analytical standard in scientific research, particularly in environmental and agricultural studies.<sup>[1][2][3]</sup> Its use is essential for the calibration of analytical instruments, validation of testing methods, and ensuring the accuracy of residue analysis in various matrices such as soil and water.<sup>[1]</sup>

This document provides detailed application notes and protocols for the use of **propachlor ESA** sodium salt as an analytical standard.

## Chemical and Physical Properties

Property	Value	Reference
CAS Number	947601-88-9	<a href="#">[2]</a>
Molecular Formula	C <sub>11</sub> H <sub>14</sub> NNaO <sub>4</sub> S	<a href="#">[2]</a>
Molecular Weight	279.29 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Alternate Names	2-[(1-Methylethyl)-phenylamino]-2-oxo-ethanesulfonic acid sodium salt	<a href="#">[2]</a>
Appearance	Solid	<a href="#">[5]</a>
Primary Use	Analytical Standard	<a href="#">[2]</a> <a href="#">[3]</a>

## Applications

The primary application of **propachlor ESA** sodium salt is as a reference material for the quantitative analysis of propachlor metabolites in environmental samples. This is critical for:

- Environmental Monitoring: Assessing the extent of contamination of soil and groundwater with propachlor residues.
- Food Safety: Ensuring that residue levels in agricultural products comply with regulatory limits.
- Toxicological Studies: Accurately measuring exposure levels in studies assessing the health impacts of propachlor.[\[6\]](#)
- Remediation Research: Evaluating the effectiveness of strategies to remove propachlor and its metabolites from the environment.

## Experimental Protocols

The following are generalized protocols for the use of **propachlor ESA** sodium salt in the analysis of environmental samples. These protocols are based on established methods such

as those developed by the U.S. Environmental Protection Agency (EPA) and other research studies.

## Protocol 1: Preparation of Standard Solutions

Objective: To prepare a series of standard solutions of **propachlor ESA** sodium salt for instrument calibration.

Materials:

- **Propachlor ESA** sodium salt (neat or as a certified solution)
- Methanol or Acetonitrile (HPLC grade)
- Deionized water
- Volumetric flasks (Class A)
- Micropipettes

Procedure:

- Stock Solution (e.g., 1000 µg/mL):
  - Accurately weigh 10 mg of neat **propachlor ESA** sodium salt.
  - Dissolve the solid in a small amount of deionized water in a 10 mL volumetric flask.[\[1\]](#)
  - Once fully dissolved, bring the volume to 10 mL with acetonitrile or methanol and mix thoroughly.[\[1\]](#)
  - This stock solution should be stored in an amber glass bottle at 0-6 °C.[\[1\]](#)
- Working Standard Solutions:
  - Perform serial dilutions of the stock solution using the appropriate solvent (e.g., a mixture of acetonitrile and water) to create a calibration curve.

- Typical concentrations for a calibration curve may range from 0.1 µg/L to 10 µg/L, depending on the sensitivity of the analytical instrument.

## Protocol 2: Extraction of Propachlor ESA from Soil Samples

Objective: To extract **propachlor ESA** from soil samples for subsequent analysis. This protocol is based on an EPA-recognized method.[1]

### Materials:

- Soxhlet extraction apparatus
- Acetonitrile (50% in water)
- Methylene chloride
- Rotary evaporator
- Solid Phase Extraction (SPE) columns (e.g., SAX quaternary amine)[1]
- Buffer solution for elution
- Nitrogen evaporator

### Procedure:

- Extraction:
  - A soil sample is subjected to overnight Soxhlet extraction with 50% acetonitrile in water.[1]
- Solvent Removal and Partitioning:
  - The extract is concentrated using a rotary evaporator to remove the acetonitrile.[1]
  - The remaining aqueous solution is partitioned with methylene chloride. The aqueous phase will contain the acidic metabolites, including **propachlor ESA**.[1]

- Solid Phase Extraction (SPE) Cleanup:
  - The aqueous phase is passed through a disposable SAX (Strong Anion Exchange) column.[1]
  - The column is washed to remove interfering compounds.
  - **Propachlor ESA** is eluted from the column using a buffer solution.[1]
- Final Concentration:
  - The eluate is evaporated to dryness under a stream of nitrogen.[1]
  - The residue is reconstituted in a known volume of a suitable solvent (e.g., 10% acetonitrile in potassium monophosphate buffer) for analysis.[1]

## Protocol 3: Analysis by High-Performance Liquid Chromatography (HPLC)

Objective: To quantify the concentration of **propachlor ESA** in the extracted sample.

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC)
- UV detector or a Mass Spectrometer (MS) for higher sensitivity and specificity.
- C18 analytical column[1]

Typical HPLC-UV Conditions:

- Column: C18 reverse-phase column
- Mobile Phase: A gradient of acetonitrile and a buffered aqueous solution (e.g., potassium monophosphate buffer).
- Flow Rate: 1.0 mL/min

- Detection: UV at 210 nm[\[1\]](#)
- Injection Volume: 10-100  $\mu\text{L}$

Procedure:

- Calibration:
  - Inject the prepared standard solutions of **propachlor ESA** sodium salt to generate a calibration curve (peak area vs. concentration).
- Sample Analysis:
  - Inject the prepared sample extract.
- Quantification:
  - Determine the peak area of **propachlor ESA** in the sample chromatogram.
  - Calculate the concentration of **propachlor ESA** in the sample by comparing its peak area to the calibration curve.

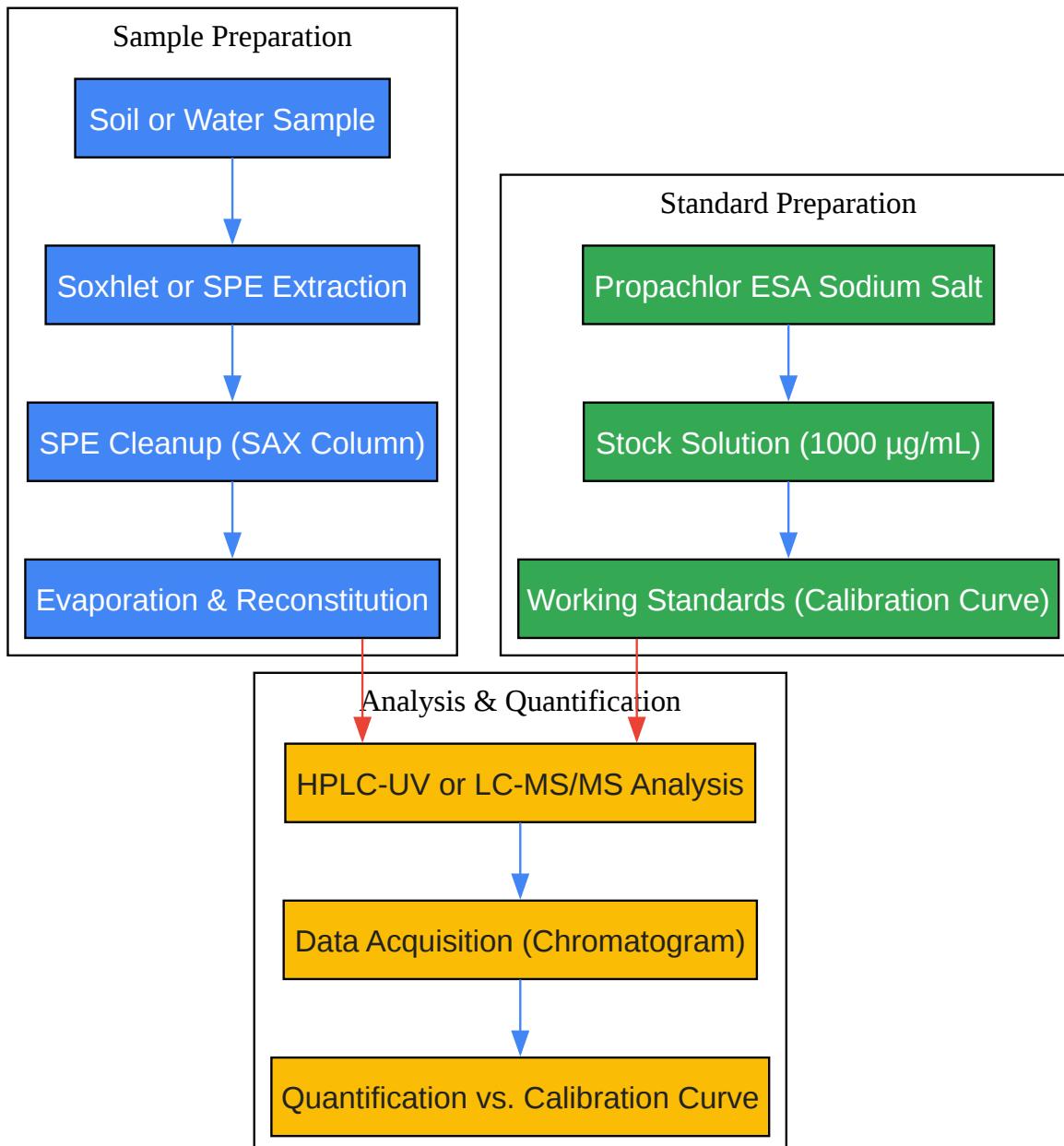
## Data Presentation

Table 1: Analytical Method Performance for Propachlor Metabolites (Data is illustrative and based on typical performance of similar analytical methods)

Parameter	Propachlor ESA	Unit	Reference
Method Detection Limit (MDL) in Water	0.004 - 0.051	$\mu\text{g/L}$	<a href="#">[7]</a>
Mean Recovery in Surface Water	62.3 - 95.5%	%	<a href="#">[7]</a>
Mean Recovery in Ground Water	62.3 - 117.4%	%	<a href="#">[7]</a>
Mean Recovery in Reagent Water	90.3 - 118.3%	%	<a href="#">[7]</a>

## Visualizations

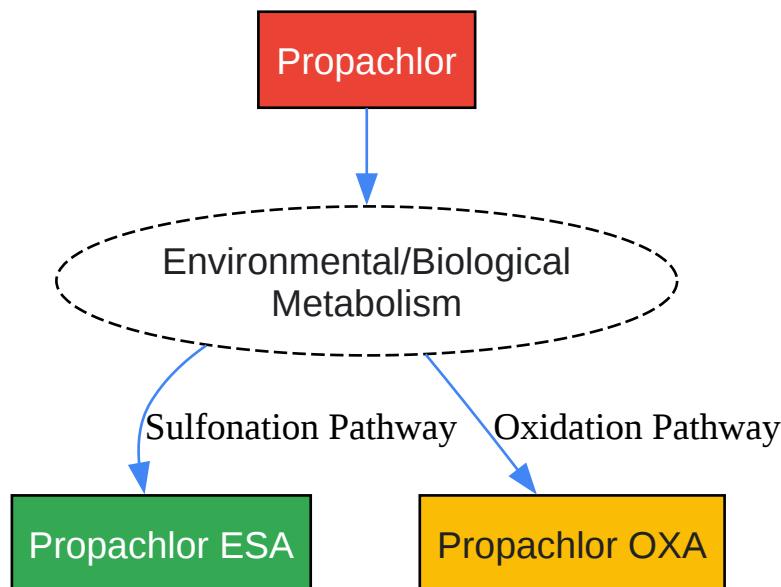
### Experimental Workflow for Propachlor ESA Analysis



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Caption: Workflow for the analysis of **propachlor ESA** in environmental samples.

## Degradation Pathway of Propachlor



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Caption: Simplified degradation pathway of propachlor to its major metabolites.

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